

A Comprehensive Technical Guide to the Solubility of 4-Hydroxy-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzoic acid

Cat. No.: B1329567

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Foreword

4-Hydroxy-3-nitrobenzoic acid, a key chemical intermediate, plays a significant role in the synthesis of a wide array of organic compounds, including pharmaceuticals, dyes, and advanced materials. Understanding its solubility is paramount for optimizing reaction conditions, developing robust purification strategies, and formulating final products. This in-depth technical guide provides a comprehensive overview of the solubility of **4-hydroxy-3-nitrobenzoic acid**, delving into its physicochemical properties, experimental solubility determination, and the application of thermodynamic models. While quantitative solubility data for this specific compound is not extensively available in public literature, this guide equips researchers with the foundational knowledge and practical methodologies to determine and interpret its solubility profile.

Physicochemical Properties of 4-Hydroxy-3-nitrobenzoic Acid

A thorough understanding of the physicochemical properties of **4-hydroxy-3-nitrobenzoic acid** is the cornerstone for predicting and interpreting its solubility behavior.

Table 1: Key Physicochemical Properties of **4-Hydroxy-3-nitrobenzoic Acid**

| Property | Value | Source(s) |
|--------------------------------------------|-----------------------------------------------|-----------|
| Molecular Formula | C ₇ H ₅ NO ₅ | [1][2] |
| Molecular Weight | 183.12 g/mol | [3][2] |
| Appearance | Yellow to light brown crystalline powder | [4] |
| Melting Point | 183-186 °C | |
| pKa | 3.94 ± 0.10 | [5] |
| LogP (Octanol/Water Partition Coefficient) | 2.0 (estimated) | [6] |
| CAS Number | 616-82-0 | [3][2] |

The presence of both a hydroxyl (-OH) and a carboxylic acid (-COOH) group, along with a nitro (-NO₂) group on the benzene ring, dictates the polarity and hydrogen bonding capabilities of the molecule. The carboxylic acid group, with a pKa of 3.94, indicates that the molecule is a weak acid.^[5] This is a critical parameter as it governs the pH-dependent solubility in aqueous solutions. At pH values above the pKa, the carboxylic acid group will deprotonate, forming the more soluble carboxylate salt. The nitro group, being electron-withdrawing, increases the acidity of the carboxylic acid and the phenolic proton compared to their unsubstituted counterparts. The molecule's crystal structure also plays a vital role in its solubility, as the energy required to overcome the crystal lattice forces directly impacts the dissolution process.^[3]

Solubility Profile: A Qualitative and Comparative Overview

While specific quantitative solubility data for **4-hydroxy-3-nitrobenzoic acid** is scarce, its general solubility characteristics can be inferred from available information and by comparing it with structurally related compounds.

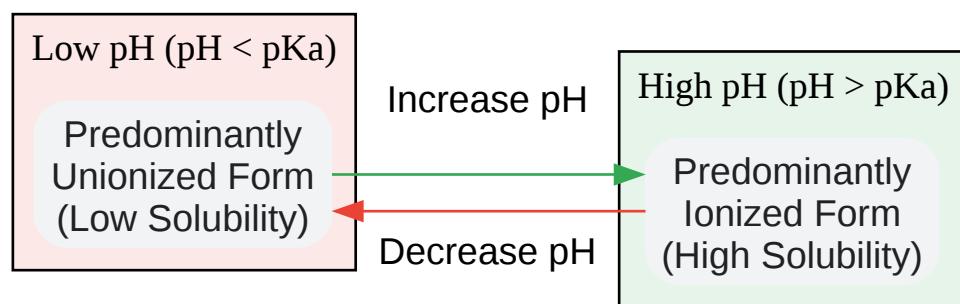
General Solubility Behavior

4-Hydroxy-3-nitrobenzoic acid exhibits limited solubility in water.^[7] This is attributed to the hydrophobic nature of the benzene ring, which counteracts the hydrophilic character of the polar functional groups. Its solubility is significantly higher in organic solvents, particularly polar aprotic and protic solvents that can engage in hydrogen bonding and dipole-dipole interactions.
[7]

- Slightly Soluble In: Acetonitrile, Dimethyl Sulfoxide (DMSO), Methanol.^[5]
- More Soluble In: Ethanol, Acetone.^[7]

The Critical Influence of pH on Aqueous Solubility

The solubility of **4-hydroxy-3-nitrobenzoic acid** in aqueous media is highly dependent on the pH of the solution.^[7] As a carboxylic acid, its solubility dramatically increases in alkaline conditions due to the ionization of the carboxylic acid group to form the highly polar and water-soluble carboxylate anion.



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Caption: pH-dependent equilibrium of **4-hydroxy-3-nitrobenzoic acid**.

Comparative Solubility with Other Nitrobenzoic Acids

To gain further insight, it is useful to compare the solubility of **4-hydroxy-3-nitrobenzoic acid** with other nitrobenzoic acid isomers. A study on 3-nitrobenzoic acid and 3,5-dinitrobenzoic acid revealed that their solubility in various solvents generally follows the order: methanol > ethanol > ethyl acetate > acetonitrile > dichloromethane > toluene > water.^[8] The presence of the additional hydroxyl group in **4-hydroxy-3-nitrobenzoic acid** is expected to increase its polarity and potential for hydrogen bonding, likely enhancing its solubility in polar protic solvents like

alcohols compared to its non-hydroxylated counterparts. For instance, 4-nitrobenzoic acid is reported to be soluble in methanol and ethanol.^[9]

Experimental Determination of Solubility

For researchers requiring precise solubility data, experimental determination is essential. The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a solid in a solvent.

The Shake-Flask Method: A Step-by-Step Protocol

This protocol outlines the standard procedure for determining the equilibrium solubility of **4-hydroxy-3-nitrobenzoic acid**.

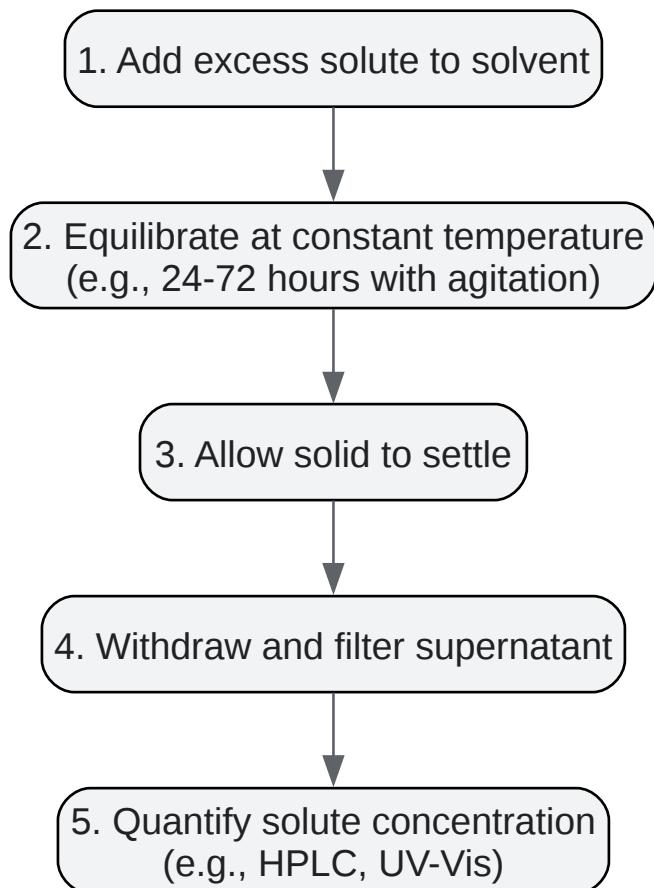
Materials and Apparatus:

- **4-Hydroxy-3-nitrobenzoic acid** (high purity)
- Selected solvents (analytical grade)
- Screw-capped vials or flasks
- Constant temperature orbital shaker or water bath
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- Volumetric flasks and pipettes
- Quantification instrument (e.g., HPLC-UV or UV-Vis spectrophotometer)

Protocol:

- Preparation of Supersaturated Solutions: Add an excess amount of **4-hydroxy-3-nitrobenzoic acid** to a known volume or weight of the chosen solvent in a series of vials. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.

- **Equilibration:** Tightly seal the vials and place them in a constant temperature shaker. Agitate the mixtures for a sufficient period (typically 24-72 hours) to ensure that equilibrium is achieved. To confirm that equilibrium has been reached, samples can be taken at different time intervals (e.g., 24, 48, and 72 hours) until the measured concentration remains constant.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed at the same temperature for a sufficient time to allow the undissolved solid to settle.
- **Sample Collection and Filtration:** Carefully withdraw a sample from the clear supernatant using a syringe. Immediately filter the sample through a syringe filter into a pre-weighed vial or volumetric flask. This step is critical to remove any undissolved microcrystals, which would otherwise lead to an overestimation of solubility.
- **Quantification:** Accurately dilute the filtered sample with a suitable solvent and determine the concentration of **4-hydroxy-3-nitrobenzoic acid** using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.



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